

KetoABNO storage stability handling guidelines

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Compound Focus: KetoABNO

CAS No.: 7123-92-4

Cat. No.: S615531

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Chemical Data & Storage

The table below summarizes the key physical property and storage information for **KetoABNO**.

Property	Specification
Product Name	KetoABNO (9-Azabicyclo[3.3.1]nonan-3-one N-oxy) [1] [2]
Assay (Purity)	95% [1] [2]
Physical Form	Powder [1] [2]
Storage Temperature	2-8°C [1] [2]
Melting Point	109-114 °C [1] [2]
Water Pollution Class (WGK)	WGK 3 [1]
Storage Class Code	11 - Combustible Solids [1]

Experimental Protocols

KetoABNO is an efficient catalyst for aerobic oxidations. Here are methodologies for two key applications.

Aerobic Oxidation of Aldehydes to Carboxylic Acids

This method is valued for its mild conditions, which prevent racemization of stereocenters in α -chiral aldehydes [3] [4].

- **Reaction Scheme:** Aldehyde + NaNO_2 + O_2 \rightarrow Carboxylic Acid (catalyzed by **KetoABNO**)
- **Catalyst:** 5 mol% **KetoABNO** [3]
- **Co-catalyst:** NaNO_2 (as an NO_x source) [3]
- **Oxidant:** Molecular oxygen (O_2) [3]
- **Key Additive:** 10 equivalents of water are essential for good yield, likely by facilitating the formation of the aldehyde hydrate for oxidation [3].
- **Conditions:** Room temperature and ambient pressure [3]

Aerobic Oxidation of Alcohols to Carbonyl Compounds

This system is effective for both primary and secondary alcohols under mild conditions [5].

- **Reaction Scheme:** Alcohol + O_2 \rightarrow Aldehyde or Ketone (catalyzed by $\text{Bi}(\text{NO}_3)_3$ /**KetoABNO**)
- **Catalyst:** 5 mol% **KetoABNO** [5]
- **Co-catalyst:** 10 mol% $\text{Bi}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$ [5]
- **Oxidant:** Air [5]
- **Solvent:** Acetonitrile (CH_3CN) [5]
- **Temperature:** 65 °C [5]
- **Atmosphere:** Air-balloon conditions [5]

Troubleshooting & FAQ

This section addresses common practical questions.

- **Q: How should KetoABNO be stored to ensure its stability?**
 - **A: KetoABNO** should be stored as a powder in a glass bottle at 2-8°C [1] [2]. It is noted as a "convenient bench top stable solid," but for long-term storage, refrigeration is recommended [1].
- **Q: What should I do if my oxidation reaction shows low conversion?**
 - **A:** First, verify the amount of water in your reaction mixture. For aldehyde oxidation, the absence of water (10 equivalents is optimal) significantly reduces yield [3]. Second, ensure your

reaction vessel is properly vented or purged with O₂/air, as molecular oxygen is the terminal oxidant [5].

- **Q: Why is KetoABNO preferred over other nitroxyl radicals like TEMPO?**
 - **A: KetoABNO** is a bicyclic nitroxyl radical with a less sterically hindered structure compared to TEMPO. This allows it to more effectively oxidize sterically demanding substrates, such as secondary alcohols and aldehyde hydrates, leading to higher reaction rates and yields [3] [6].

Critical Safety Information Gap

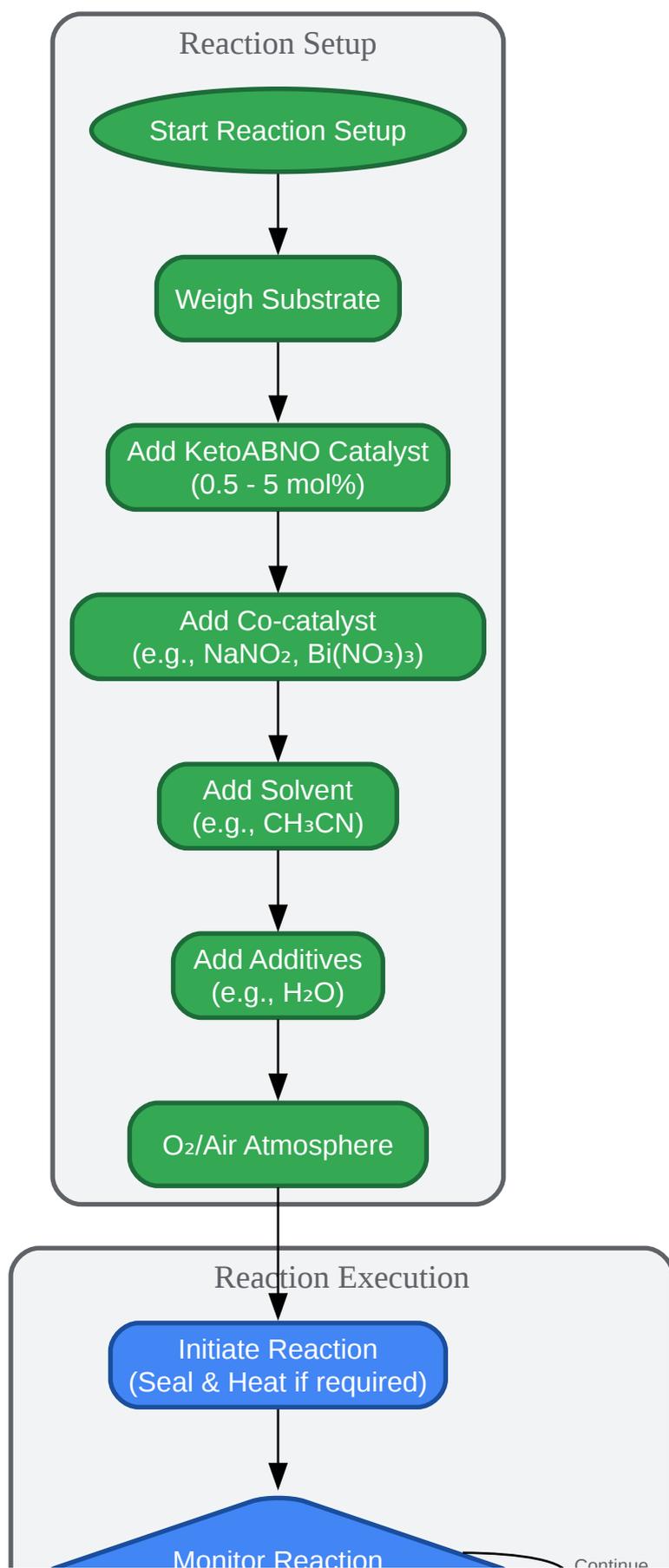
The provided search results **do not contain the full Safety Data Sheet (SDS)** for **KetoABNO**. The SDS is an essential document that provides critical information on hazards, safe handling practices, personal protective equipment (PPE), first-aid measures, and ecological information [1] [2].

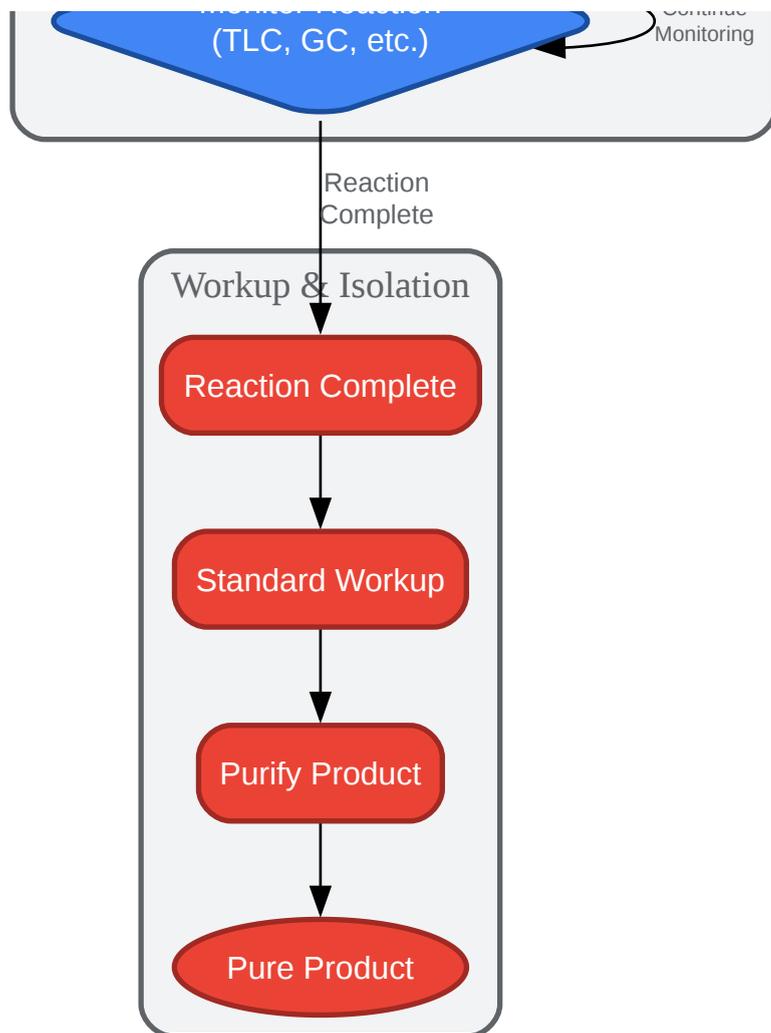
Before handling KetoABNO, you must:

- Obtain the latest Safety Data Sheet directly from your chemical supplier (e.g., Sigma-Aldrich/Scientific Labs) [2].
- Adhere to your institution's specific chemical hygiene and risk assessment protocols.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for a **KetoABNO**-catalyzed aerobic oxidation, integrating the key steps from the protocols.





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References

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